

Inter-laboratory validation of Disperse Violet 8 quantification methods

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Compound of Interest

Compound Name: Disperse violet 8

CAS No.: 82347-07-7

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A Comparative Guide to Inter-Laboratory Validation of **Disperse Violet 8** Quantification Methods

This guide provides a comprehensive overview of analytical methodologies for the quantification of **Disperse Violet 8**. In the absence of a formal inter-laboratory comparison study for this specific dye, this document synthesizes existing data and protocols for similar disperse dyes to establish a framework for such a comparison. It details established analytical techniques, their performance metrics, and standardized protocols to promote consistency and comparability of results across different research settings.

Disperse Violet 8 is a synthetic dye used in the textile industry. Due to the potential for some disperse dyes to be allergenic or carcinogenic, their accurate detection and quantification in consumer products and environmental samples are of paramount importance.^[1] This guide focuses on three common analytical techniques: High-Performance Liquid Chromatography with Diode-Array Detection (HPLC-DAD), Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), and UV-Vis Spectrophotometry.

Comparative Analysis of Analytical Methods

The choice of an analytical method for **Disperse Violet 8** depends on the specific requirements of the analysis, such as the desired sensitivity, selectivity, and the complexity of the sample matrix.^[1]

Method	Principle	Typical Limit of Detection (LOD)	Typical Limit of Quantification (LOQ)	Key Advantages	Key Limitations
HPLC-DAD	Chromatographic separation followed by detection based on UV-Vis absorbance. [2]	0.032 - 0.07 µg/mL[2]	0.098 - 0.2 µg/mL[2]	Robust, widely available, cost-effective. [3]	Lower sensitivity and selectivity compared to LC-MS/MS. [1]
LC-MS/MS	Chromatographic separation coupled with mass spectrometric detection, providing high selectivity and sensitivity.[1] [4]	0.02 - 1.35 ng/mL[4]	0.06 - 4.09 ng/mL[4]	High sensitivity and selectivity, suitable for complex matrices and trace analysis.[1][4]	Higher equipment and operational costs.[3]
UV-Vis Spectrophotometry	Quantification based on the absorption of light by the dye in solution.[5]	2.47×10^{-6} mol L ⁻¹ [5]	8.22×10^{-6} mol L ⁻¹ [5]	Simple, rapid, and low cost. [6]	Prone to interference from other substances in the sample matrix.[7]

Experimental Protocols

Detailed methodologies are crucial for reproducing analytical results and for conducting meaningful inter-laboratory comparisons.

Sample Preparation (Extraction from Textile Samples)

This protocol is a general method adaptable for the extraction of disperse dyes from textile materials.[\[1\]](#)

- Sample Weighing: Accurately weigh 1.0 g of the homogenized textile sample into a flask.[\[1\]](#)
- Extraction: Add 20 mL of methanol to the flask.[\[1\]](#)
- Ultrasonication: Place the flask in an ultrasonic bath and sonicate for 30 minutes at 50-60°C.
[\[1\]](#)[\[4\]](#)
- Centrifugation: Centrifuge the extract at 4000-10,000 rpm for 10 minutes.[\[1\]](#)[\[4\]](#)
- Filtration: Filter the supernatant through a 0.22 µm PTFE filter into an LC vial.[\[4\]](#)

High-Performance Liquid Chromatography with Diode-Array Detection (HPLC-DAD)

This protocol is based on a validated method for the analysis of multiple food dyes.[\[2\]](#)

- Instrumentation: Agilent 1090 HPLC system with a quaternary pump and a diode array detector.[\[2\]](#)
- Column: Phenomenex C18 column (250 mm × 3 mm, 4 µm) thermostated at 40°C.[\[2\]](#)
- Mobile Phase:
 - Solvent A: 0.08 mol/L Ammonium Acetate (pH=6).[\[2\]](#)
 - Solvent B: Acetonitrile-Methanol-Deionized Water (25:25:50 V/V).[\[2\]](#)
- Gradient Elution: Linear gradient from 5% B to 100% B in 20 minutes.[\[2\]](#)
- Flow Rate: 0.5 mL/min.[\[2\]](#)

- Injection Volume: 20 μ L.[2]
- Detection: Diode array detector monitoring the maximum absorption wavelength of **Disperse Violet 8**.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

This protocol is a general method for the analysis of a wide range of disperse dyes.[1][4]

- Instrumentation: A UHPLC system coupled to a triple quadrupole mass spectrometer.[4]
- Column: C18 reversed-phase column (e.g., 100 x 2.1 mm, 1.7 μ m).[1]
- Mobile Phase:
 - Mobile Phase A: Water with 0.1% formic acid.[4]
 - Mobile Phase B: Methanol.[4]
- Gradient: A suitable gradient from high aqueous to high organic content.[1]
- Flow Rate: 0.3 mL/min.[1]
- Column Temperature: 40°C.[1]
- Injection Volume: 5 μ L.[1]
- Mass Spectrometry:
 - Ionization Mode: Electrospray Ionization (ESI), positive mode.[3]
 - Detection Mode: Multiple Reaction Monitoring (MRM) for quantification.[3]

UV-Vis Spectrophotometry

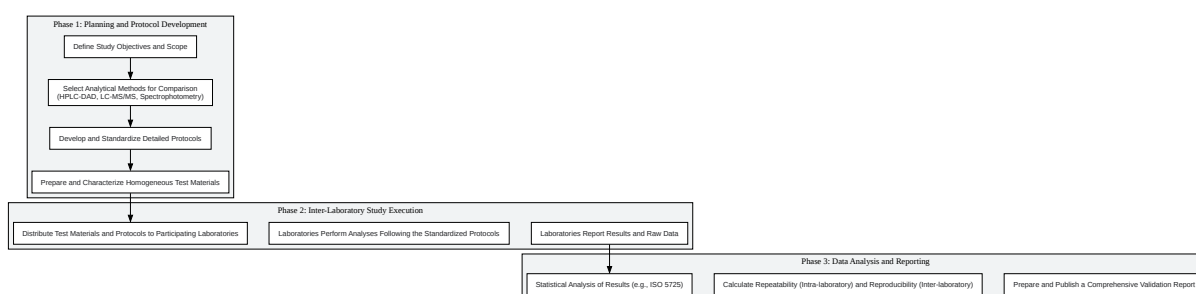
This protocol is based on the determination of Disperse Red 1 in aqueous solutions.[5]

- Instrumentation: A standard UV-Vis spectrophotometer.

- Solvent: A suitable solvent in which **Disperse Violet 8** is soluble and stable, such as acetone, dimethylformamide (DMF), or a mixture with water.^[5] The use of a commercial dispersant may be necessary for aqueous solutions.^[5]
- Procedure:
 - Prepare a series of standard solutions of **Disperse Violet 8** of known concentrations.
 - Measure the absorbance of the standard solutions at the wavelength of maximum absorption (λ_{max}).
 - Prepare the sample solution and measure its absorbance at λ_{max} .
 - Calculate the concentration of **Disperse Violet 8** in the sample using the calibration curve generated from the standard solutions.

Proposed Framework for Inter-Laboratory Validation

A formal inter-laboratory study, also known as a round-robin test, is essential to establish the ruggedness and transferability of an analytical method.^[8] The following workflow outlines a proposed framework for the inter-laboratory validation of **Disperse Violet 8** quantification methods.



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Caption: Proposed workflow for an inter-laboratory validation study.

Data Presentation for Inter-Laboratory Validation

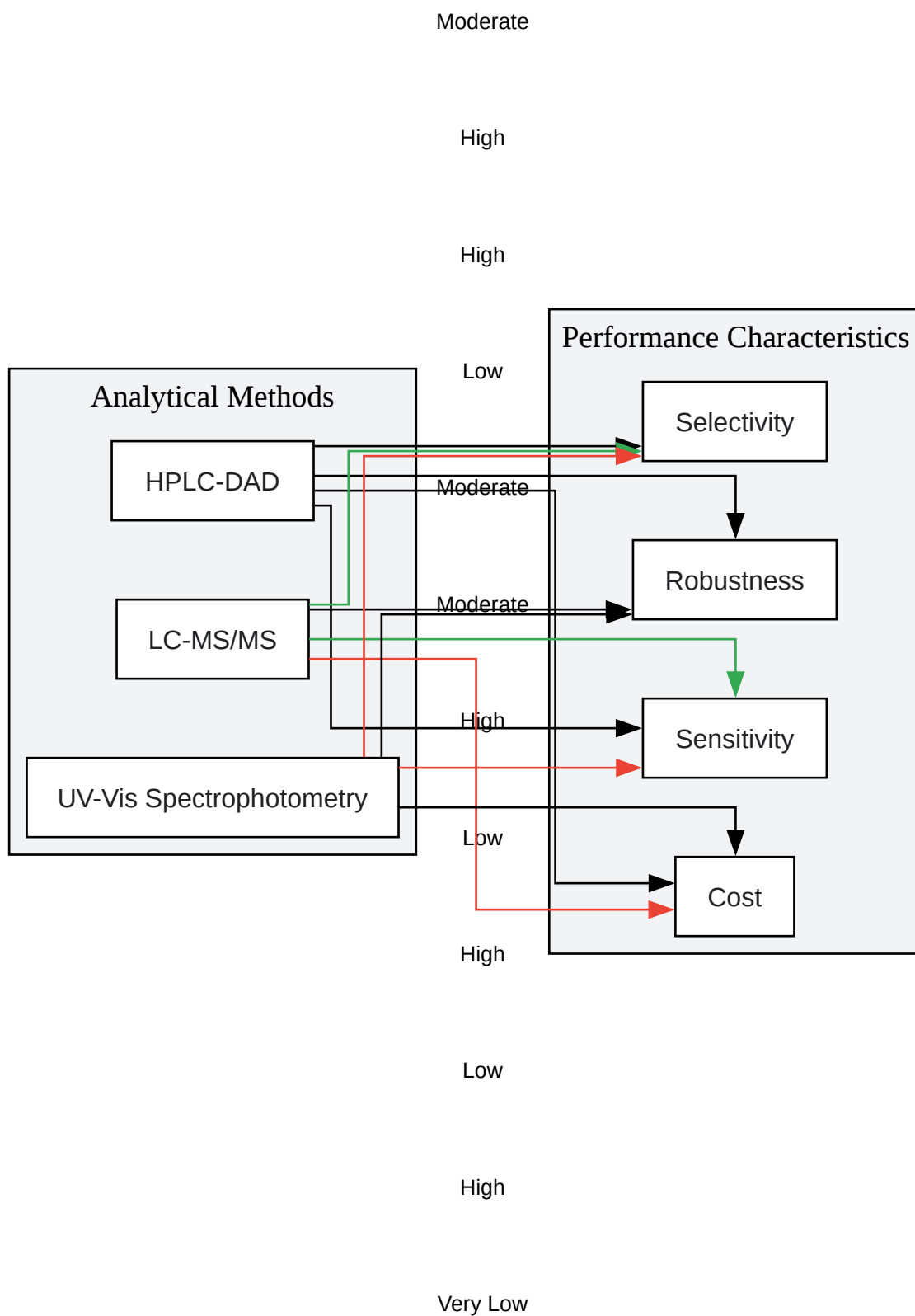
The results of an inter-laboratory study should be summarized in a clear and concise manner to allow for easy comparison of method performance across different laboratories.

Table 2: Hypothetical Inter-Laboratory Comparison of **Disperse Violet 8** Quantification
(Concentration in mg/kg)

Laboratory	Method	Sample 1	Sample 2	Sample 3	Mean	Std. Dev.
Lab 1	HPLC-DAD	10.2	25.5	51.0	28.9	20.4
Lab 2	HPLC-DAD	9.8	24.9	49.5	28.1	19.9
Lab 3	HPLC-DAD	10.5	26.1	52.3	29.6	21.0
HPLC-DAD Average	10.2	25.5	50.9	28.9	0.8	
Lab 1	LC-MS/MS	10.1	25.1	50.2	28.5	20.1
Lab 2	LC-MS/MS	10.0	25.0	50.1	28.4	20.1
Lab 3	LC-MS/MS	10.1	25.2	50.3	28.5	20.1
LC-MS/MS Average	10.1	25.1	50.2	28.5	0.1	

Signaling Pathways and Logical Relationships

The following diagram illustrates the logical relationship between the analytical methods and their key performance characteristics.



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Caption: Relationship between analytical methods and performance.

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